

An In-depth Technical Guide to 4-Acetylbenzoyl Chloride

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Compound of Interest

Compound Name: 4-Acetylbenzoyl chloride

Cat. No.: B1315609

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Abstract: This document provides a comprehensive technical overview of **4-acetylbenzoyl chloride** ($C_9H_7ClO_2$), a key bifunctional organic compound. It details the molecule's structure, physicochemical properties, synthesis, and characteristic reactivity. This guide is intended for researchers, scientists, and professionals in drug development and materials science, offering detailed experimental protocols for its synthesis and spectroscopic characterization. Furthermore, it summarizes the compound's primary applications and critical safety information.

Molecular Structure and Identification

4-Acetylbenzoyl chloride is an aromatic acyl chloride distinguished by the presence of both a reactive acyl chloride group and a ketone (acetyl group) at the para position of the benzene ring.^[1] This dual functionality makes it a valuable and versatile intermediate in organic synthesis.^[1]

The structural and identifying characteristics of **4-acetylbenzoyl chloride** are summarized below.

Table 1: Chemical Identity of **4-Acetylbenzoyl Chloride**

Identifier	Value
IUPAC Name	4-acetylbenzoyl chloride[1][2]
CAS Number	31076-84-3[1][2][3]
Molecular Formula	C ₉ H ₇ ClO ₂ [1][2][3]
SMILES	CC(=O)C1=CC=C(C=C1)C(=O)Cl[1][2]
InChI	InChI=1S/C9H7ClO2/c1-6(11)7-2-4-8(5-3-7)9(10)12/h2-5H,1H3[1][2]
InChIKey	UZPDKLGPANSZTM-UHFFFAOYSA-N[1][2]

Physicochemical Properties

The quantitative physicochemical properties of **4-acetylbenzoyl chloride** are crucial for its application in synthesis and for determining appropriate handling and storage conditions.

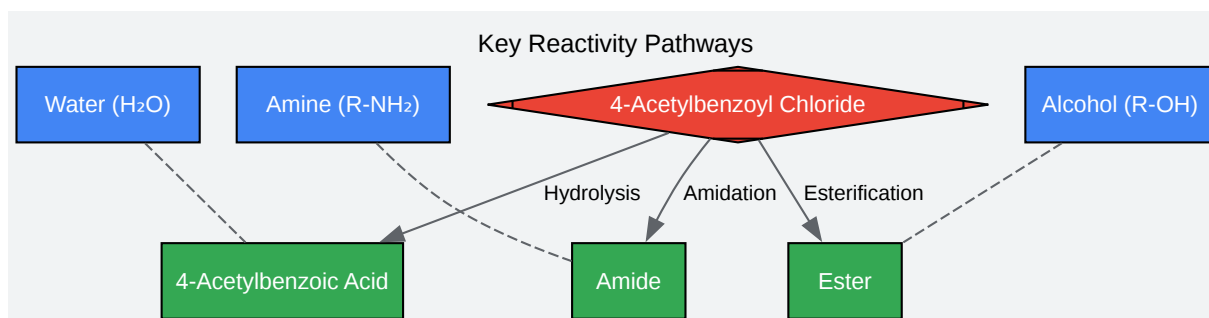
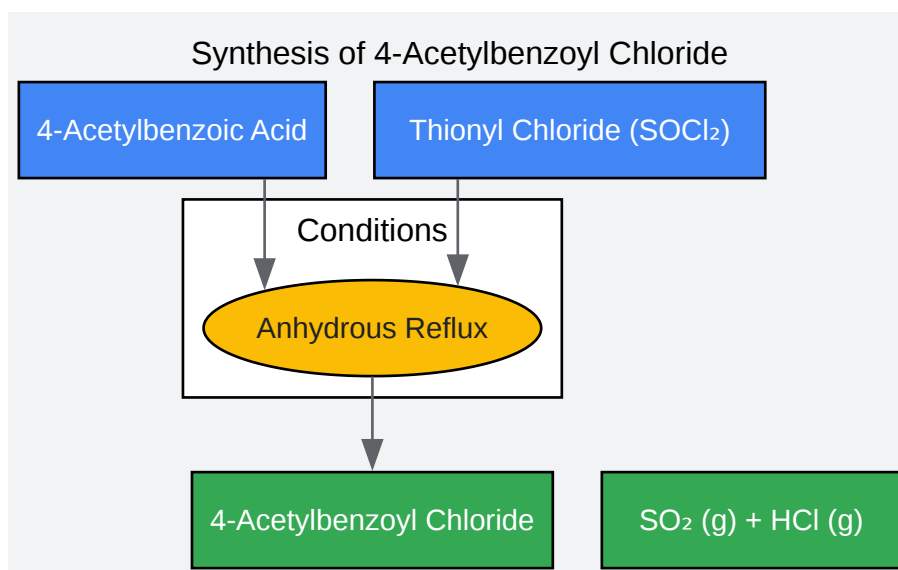
Table 2: Physicochemical Data for **4-Acetylbenzoyl Chloride**

Property	Value
Molecular Weight	182.60 g/mol [2][3][4]
Exact Mass	182.0134572 Da[2]
Appearance	Colorless to pale yellow fuming liquid (typical for acyl chlorides)[5]
Reactivity	Reacts readily with water and other nucleophiles[1]

Synthesis and Chemical Reactivity

The most common and established method for synthesizing **4-acetylbenzoyl chloride** is through the direct chlorination of its carboxylic acid precursor, 4-acetylbenzoic acid.[1] This reaction is typically achieved using a chlorinating agent such as thionyl chloride (SOCl₂) or phosphorus pentachloride (PCl₅).[1] The use of thionyl chloride is often preferred as the

byproducts, sulfur dioxide (SO_2) and hydrogen chloride (HCl), are gaseous and easily removed from the reaction mixture. The atom efficiency for the thionyl chloride route is approximately 76%.^[1]



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References

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